

Application Note: Comprehensive NMR Spectroscopic Analysis of Diclofenac Acyl- β -D-glucuronide Allyl Ester

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Compound of Interest

Compound Name:	Diclofenac Acyl-beta-D-glucuronide Allyl Ester
CAS No.:	698358-10-0
Cat. No.:	B564835

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Introduction: The Critical Role of Acyl Glucuronide Analysis

Diclofenac, a widely prescribed nonsteroidal anti-inflammatory drug (NSAID), is extensively metabolized in humans. One of its principal metabolites is diclofenac acyl- β -D-glucuronide.[1][2] Acyl glucuronides (AGs) are a class of metabolites that have garnered significant attention due to their potential reactivity. These metabolites can undergo intramolecular rearrangement via acyl migration, leading to the formation of various positional isomers.[3] The reactivity of these isomers is implicated in the covalent binding to proteins, a mechanism hypothesized to be linked to idiosyncratic drug-induced toxicities.

To conduct thorough toxicological assessments and mechanistic studies, substantial quantities of pure acyl glucuronide metabolites are required.[1][2] Chemical synthesis is often the most viable route to obtain these standards. A common synthetic strategy involves the use of protected intermediates, such as the allyl ester of the glucuronide, to facilitate the coupling with

the parent drug. Diclofenac acyl- β -D-glucuronide allyl ester is a key intermediate in the synthesis of the active metabolite, diclofenac acyl glucuronide.[4][5]

This application note provides a comprehensive guide to the Nuclear Magnetic Resonance (NMR) spectroscopy of Diclofenac Acyl- β -D-glucuronide Allyl Ester. As this compound is a crucial, yet often uncharacterized, intermediate, this guide offers detailed protocols for its synthesis, purification, and exhaustive structural elucidation by 1D and 2D NMR techniques. We will delve into the causality behind experimental choices, particularly in the context of the inherent instability of acyl glucuronides, to ensure the acquisition of high-fidelity data.

Part 1: Synthesis and Purification of the Allyl Ester Intermediate

The synthesis of diclofenac acyl- β -D-glucuronide involves the esterification of diclofenac with a protected glucuronic acid derivative. The use of an allyl ester of glucuronic acid is advantageous as the allyl group can be selectively removed under mild conditions. The key transformation is a Mitsunobu reaction, which facilitates the formation of the ester linkage between the carboxylic acid of diclofenac and the anomeric hydroxyl group of the allyl glucuronate.[1][2]

Experimental Protocol: Synthesis

Materials:

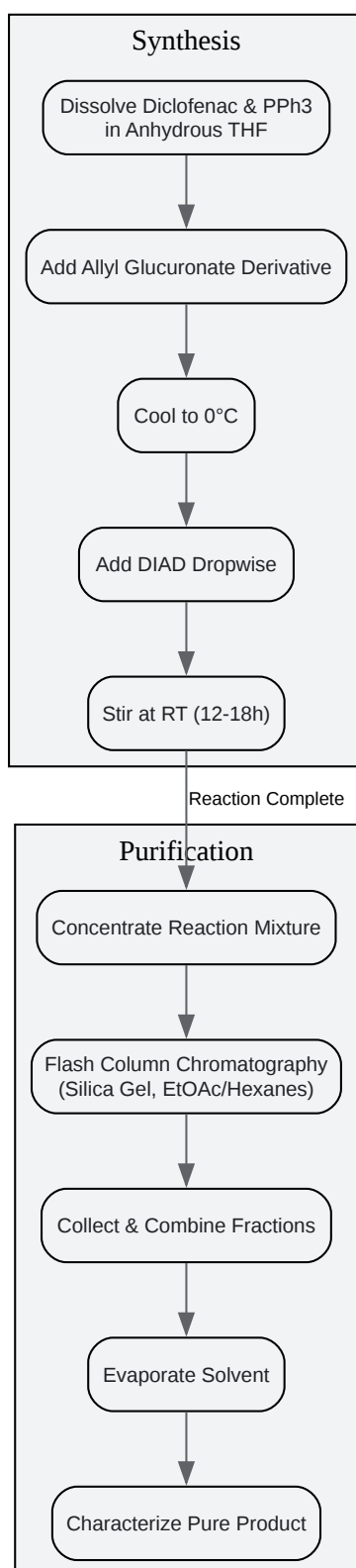
- Diclofenac (free acid)
- Allyl 2,3,4-tri-O-acetyl- β -D-glucopyranuronate
- Triphenylphosphine (PPh_3)
- Diisopropyl azodicarboxylate (DIAD)
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate
- Hexanes

- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve diclofenac (1.0 eq) and triphenylphosphine (1.5 eq) in anhydrous THF.
- **Addition of Glucuronate:** To the stirred solution, add allyl 2,3,4-tri-O-acetyl- β -D-glucopyranuronate (1.2 eq).
- **Mitsunobu Reaction:** Cool the mixture to 0 °C in an ice bath. Slowly add diisopropyl azodicarboxylate (DIAD) (1.5 eq) dropwise over 15-20 minutes. The reaction mixture may turn from colorless to a pale yellow or orange hue.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., 1:1 ethyl acetate/hexanes).
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a gradient elution of ethyl acetate in hexanes.

Diagram: Synthetic Workflow



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Caption: Synthetic and purification workflow for Diclofenac Acyl-β-D-glucuronide Allyl Ester.

Part 2: NMR Spectroscopic Analysis

Due to the potential for acyl migration, it is crucial to perform NMR analysis promptly after purification and to use appropriate conditions to minimize degradation. The following protocols are designed for a standard 500 MHz NMR spectrometer.

Protocol 1: Sample Preparation

- **Sample Weighing:** Accurately weigh 5-10 mg of the purified Diclofenac Acyl- β -D-glucuronide Allyl Ester.
- **Solvent Selection:** Dissolve the sample in 0.6 mL of a suitable deuterated solvent. Deuterated chloroform (CDCl_3) is a common choice for many organic molecules. For acyl glucuronides, deuterated acetonitrile (CD_3CN) or acetone- d_6 can also be used and may offer better stability. Ensure the solvent is of high purity and stored over molecular sieves to minimize water content.
- **Filtration:** Filter the sample through a small plug of glass wool into a clean, dry 5 mm NMR tube to remove any particulate matter.
- **Storage:** If not analyzed immediately, store the NMR tube at low temperature (e.g., -20°C) and in the dark to slow down potential degradation.

Protocol 2: 1D NMR Data Acquisition (^1H and ^{13}C)

Rationale: 1D proton (^1H) and carbon-13 (^{13}C) NMR spectra are fundamental for the initial structural verification. The ^1H NMR provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The ^{13}C NMR spectrum reveals the number of unique carbon atoms and their electronic environments.

Parameter	¹ H NMR	¹³ C NMR	Justification
Spectrometer Frequency	500 MHz	125 MHz	Standard high-field instrument for good resolution and sensitivity.
Pulse Program	zg30	zgpg30	Standard pulse sequences for quantitative ¹ H and ¹³ C with proton decoupling.
Spectral Width (SW)	12 ppm	220 ppm	Sufficient to cover the expected chemical shift ranges for all protons and carbons.
Acquisition Time (AQ)	~3.4 s	~1.3 s	Provides adequate digital resolution.
Relaxation Delay (D1)	2 s	2 s	Allows for sufficient relaxation of most nuclei between scans.
Number of Scans (NS)	8-16	1024-2048	Sufficient for good signal-to-noise ratio for a 5-10 mg sample.
Temperature	298 K	298 K	Standard ambient temperature.

Protocol 3: 2D NMR Data Acquisition (COSY, HSQC, HMBC)

Rationale: 2D NMR experiments are essential for unambiguous assignment of all proton and carbon signals, especially for a molecule of this complexity.

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically through 2 or 3 bonds).

- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to the carbon atom they are attached to (^1JCH coupling).
- HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons to carbons over multiple bonds (^2JCH , ^3JCH), revealing long-range connectivity.

Parameter	gCOSY	gHSQCAD	gHMBCAD
Pulse Program	cosygs	hsqcedetgpsisp2.2	hmbcgplpndqf
^1H Spectral Width	12 ppm	12 ppm	12 ppm
^{13}C Spectral Width	N/A	220 ppm	220 ppm
Number of Scans (NS)	2-4	4-8	8-16
Relaxation Delay (D1)	1.5 s	1.5 s	2.0 s
^1JCH (for HSQC)	N/A	145 Hz	N/A
Long-range J (for HMBC)	N/A	N/A	8 Hz

Protocol 4: Data Processing and Interpretation

- Fourier Transformation: Apply an exponential window function to the Free Induction Decay (FID) for ^1H and ^{13}C data to improve the signal-to-noise ratio. For 2D data, apply appropriate window functions (e.g., sine-bell) in both dimensions.
- Phasing and Baseline Correction: Manually phase the spectra to obtain pure absorption lineshapes. Apply automatic baseline correction.
- Referencing: Calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
- Integration and Peak Picking: Integrate the signals in the ^1H spectrum and pick all peaks in both 1D and 2D spectra.
- Structural Elucidation Workflow:

- Identify Spin Systems: Use the COSY spectrum to identify coupled protons within the diclofenac and glucuronide moieties.
- Assign C-H Pairs: Use the HSQC spectrum to assign each proton to its directly attached carbon.
- Connect Fragments: Use the HMBC spectrum to connect the different spin systems. For instance, correlations from the anomeric proton (H-1') to carbons in the diclofenac part will confirm the ester linkage.

Part 3: Predicted NMR Data and Structural Assignment

The following data is predicted based on known chemical shifts of diclofenac, allyl glucuronate derivatives, and standard NMR principles. This serves as an illustrative guide for researchers.

Diagram: Molecular Structure with Atom Numbering

Caption: Structure of Diclofenac Acyl- β -D-glucuronide Allyl Ester with atom numbering for NMR assignment. (Note: A real image of the numbered structure would be used here).

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Atom No.	Predicted δ (ppm)	Multiplicity	J (Hz)	Assignment
H-1'	5.95	d	8.0	Anomeric H
H-2'	5.30	t	8.0	Glucuronide Ring
H-3'	5.25	t	8.0	Glucuronide Ring
H-4'	5.15	t	8.0	Glucuronide Ring
H-5'	4.20	d	8.0	Glucuronide Ring
H-2	3.85	s	-	Diclofenac CH ₂
H-7'	4.70	dt	5.5, 1.5	Allyl O-CH ₂
H-8'	5.90	m	-	Allyl CH=
H-9'a	5.35	dq	17.0, 1.5	Allyl =CH ₂
H-9'b	5.28	dq	10.5, 1.5	Allyl =CH ₂
H-3 to H-8	6.80 - 7.50	m	-	Aromatic Protons
H-9	~8.50	br s	-	Amine NH

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Atom No.	Predicted δ (ppm)	Assignment
C-1	170.5	Diclofenac C=O
C-6'	167.0	Allyl Ester C=O
C-10, C-12	142.0, 138.0	Quaternary Aromatic C
C-8'	131.5	Allyl CH=
C-3 to C-8	115.0 - 130.0	Aromatic CH
C-9'	119.0	Allyl =CH ₂
C-1'	92.0	Anomeric C
C-2' to C-5'	70.0 - 75.0	Glucuronide Ring CH
C-7'	66.5	Allyl O-CH ₂
C-2	38.5	Diclofenac CH ₂

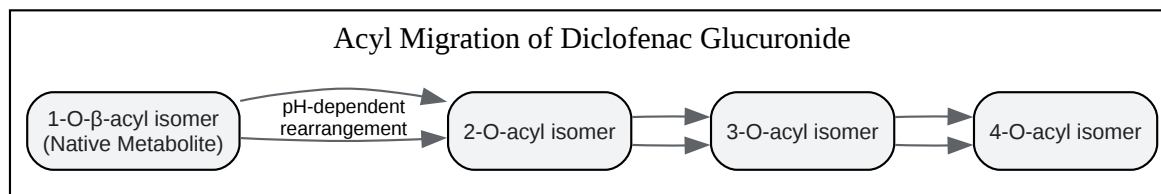
Part 4: Discussion - The Challenge of Acyl Migration

A primary challenge in the characterization of acyl glucuronides is their propensity to undergo acyl migration, where the acyl group (diclofenac) moves from the C-1' position to the C-2', C-3', and C-4' hydroxyl groups of the glucuronic acid moiety. This process is pH and temperature-dependent and can occur during synthesis, purification, and even during NMR analysis.

Mitigation Strategies:

- **Low Temperature:** Perform purification and NMR sample preparation at low temperatures.
- **Aprotic Solvents:** Use dry, aprotic solvents for NMR to minimize hydrolysis and rearrangement.
- **Prompt Analysis:** Analyze samples as quickly as possible after preparation.
- **NMR Monitoring:** The appearance of new anomeric proton signals in the ¹H NMR spectrum is a clear indicator of acyl migration. Kinetic studies can be performed by acquiring spectra at different time points.

Diagram: Acyl Migration Pathway



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Caption: Simplified pathway of acyl migration in Diclofenac Acyl Glucuronide.

Conclusion

The detailed NMR spectroscopic analysis of Diclofenac Acyl-β-D-glucuronide Allyl Ester is a critical step in ensuring the purity and structural integrity of this key synthetic intermediate. This application note provides a robust framework, from synthesis to advanced 2D NMR analysis, enabling researchers to confidently prepare and characterize this and similar acyl glucuronide derivatives. By understanding the underlying principles of the analytical techniques and the inherent chemical properties of the analyte, such as acyl migration, researchers can generate high-quality, reliable data essential for advancing drug metabolism and toxicology studies.

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